

2-Chloro-N-methylaniline IUPAC name and synonyms

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Compound of Interest

Compound Name: 2-Chloro-N-methylaniline

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An In-depth Technical Guide to **2-Chloro-N-methylaniline**

Introduction

2-Chloro-N-methylaniline is an organic compound that serves as a versatile intermediate in various chemical syntheses.^[1] Characterized by a benzene ring substituted with a chlorine atom and an N-methylamino group at positions 2 and 1 respectively, its structure allows for a range of chemical reactions, including nucleophilic substitutions and coupling reactions.^[1] This guide provides a comprehensive overview of **2-Chloro-N-methylaniline**, detailing its chemical identity, physicochemical properties, synthesis, applications, and safety protocols, tailored for researchers and professionals in drug development and chemical sciences.

Chemical Identity and Nomenclature

The unambiguous identification of a chemical compound is foundational for scientific research and application. This section provides the systematic IUPAC name for **2-Chloro-N-methylaniline**, alongside a comprehensive list of its synonyms and key identifiers.

IUPAC Name

The formal name for this compound, as established by the International Union of Pure and Applied Chemistry (IUPAC), is **2-chloro-N-methylaniline**.^[2]

Synonyms and Identifiers

In literature and commercial listings, **2-Chloro-N-methylaniline** is known by several other names. This can often be a source of confusion, and a consolidated list of synonyms is therefore essential for accurate identification.

- N-methyl-2-chloroaniline[2]
- Benzenamine, 2-chloro-n-methyl[2]
- n1-methyl-2-chloroaniline[2]
- 2-chloro-n-methylbenzenamine[2]
- o-chlormonomethylanilin[2]
- 2-chlor-n-methylaniline[2]
- 2-chloro-n-methyl aniline[2]
- 2-chloro-n-methyl-aniline[2]
- 2-methylamino chlorobenzene[2]
- 2-chloranyl-n-methyl-aniline[2]
- 1-(2-chlorophenyl)-N-methylmethanamine[1]

Table 1: Key Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	932-32-1	[1][2]
Molecular Formula	C ₇ H ₈ CIN	[1][2][3]
Molecular Weight	141.60 g/mol	[2][3]
InChI Key	WGNNILPYHCKCFF- UHFFFAOYSA-N	[2]
SMILES	CNC1=CC=CC=C1Cl	[2]

Physicochemical Properties

The physical and chemical properties of **2-Chloro-N-methylaniline** dictate its behavior in various experimental conditions and are crucial for designing synthetic routes and handling procedures.

Table 2: Physicochemical Data for **2-Chloro-N-methylaniline**

Property	Value	Source(s)
Appearance	Clear colorless to pale yellow to brown liquid	[1][4]
Boiling Point	218 °C	[5]
Density	1.15 g/mL at 25 °C	[5]
Refractive Index	n _{20/D} 1.579	[5]
Flash Point	198 °F (92.2 °C)	[5]
Solubility	Not miscible or difficult to mix with water. Soluble in organic solvents like ethanol and ether.	[1][2]

Synthesis and Reaction Pathways

Understanding the synthesis of **2-Chloro-N-methylaniline** is fundamental for its application in further chemical transformations. While various synthetic routes exist, a common approach involves the N-methylation of 2-chloroaniline.

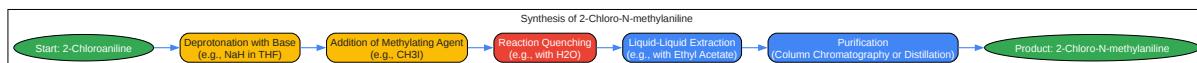
General Synthetic Approach: N-Methylation of 2-Chloroaniline

A prevalent method for synthesizing secondary amines like **2-Chloro-N-methylaniline** is the alkylation of the corresponding primary amine. In this case, 2-chloroaniline serves as the starting material, and a methylating agent is used to introduce the methyl group to the nitrogen atom.

Experimental Protocol: Synthesis of **2-Chloro-N-methylaniline**

- **Reaction Setup:** To a solution of 2-chloroaniline in a suitable aprotic solvent (e.g., Tetrahydrofuran, Acetonitrile), add a base (e.g., Sodium hydride, Potassium carbonate) to deprotonate the amine. The reaction should be conducted under an inert atmosphere (e.g., Nitrogen, Argon).
- **Methylation:** Slowly add a methylating agent (e.g., Methyl iodide, Dimethyl sulfate) to the reaction mixture at a controlled temperature, typically ranging from 0 °C to room temperature.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to ensure the complete consumption of the starting material.
- **Workup:** Upon completion, the reaction is quenched with water or a saturated aqueous solution of ammonium chloride. The organic layer is then separated, and the aqueous layer is extracted with an organic solvent (e.g., Ethyl acetate, Dichloromethane).
- **Purification:** The combined organic extracts are washed with brine, dried over an anhydrous salt (e.g., Sodium sulfate, Magnesium sulfate), and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography on silica gel or by distillation to yield pure **2-Chloro-N-methylaniline**.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **2-Chloro-N-methylaniline**.

Applications in Research and Drug Development

2-Chloro-N-methylaniline is a valuable building block in organic synthesis, particularly in the pharmaceutical and agrochemical industries.[1] Its chemical structure provides a scaffold for the synthesis of more complex molecules with desired biological activities.

Intermediate in Chemical Synthesis

This compound is utilized in the production of other chemical entities. For instance, it is a reactant in the synthesis of 1-methyl-2-thioacetylpyrrole when treated with Lawesson's reagent in tetrahydrofuran.[1][2] The presence of both a nucleophilic amine and a reactive aromatic ring allows for a variety of subsequent chemical modifications.

Scaffold in Medicinal Chemistry

The diphenylamine core, of which **2-Chloro-N-methylaniline** can be a precursor, is considered a "privileged structure" in drug discovery due to its ability to interact with a wide range of biological targets.[6] The introduction of a chlorine atom can enhance properties such as membrane permeability and metabolic stability, making it an attractive starting point for developing new therapeutic agents.[6] Derivatives of chloro-anilines are being investigated for a range of therapeutic areas, including oncology, inflammation, and infectious diseases.[6][7][8] For example, the related compound 2-chloro-6-methylaniline is a key intermediate in the synthesis of Dasatinib, a targeted therapy for certain types of cancer.[7]

Safety and Handling

Proper handling of **2-Chloro-N-methylaniline** is crucial to ensure laboratory safety. It is important to consult the Safety Data Sheet (SDS) before use.[9][10][11]

General Precautions

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including chemical-resistant gloves, safety goggles, and a lab coat.[9][10][12]
- Ventilation: Use in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[9][12]

- Handling: Avoid contact with skin, eyes, and clothing.[10][12] Do not eat, drink, or smoke when using this product.[9][12] Wash hands thoroughly after handling.[9][12]

Hazard Statements

- Harmful if swallowed.[9]
- May cause irritation upon contact with skin and eyes.[13]
- May cause respiratory irritation.[10]

Storage

Keep containers tightly closed in a dry, cool, and well-ventilated place.[5][10] Store away from incompatible materials such as strong oxidizing agents and acids.[13]

Conclusion

2-Chloro-N-methylaniline is a significant chemical intermediate with well-defined properties and a range of applications, particularly in the synthesis of pharmaceuticals and other fine chemicals. A thorough understanding of its chemical identity, synthesis, and safe handling procedures is essential for its effective and responsible use in a research and development setting.

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